

An In-depth Technical Guide to the Material Safety of 1,1-Dimethylurea

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Compound of Interest

Compound Name: 1,1-Dimethylurea

Cat. No.: B1221719

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This guide provides a comprehensive overview of the material safety data for **1,1-Dimethylurea** (CAS No. 598-94-7), intended for researchers, scientists, and professionals in drug development. It covers key safety information, hazard classifications, and the experimental methodologies used for their determination.

Chemical and Physical Properties

1,1-Dimethylurea is a white to off-white crystalline solid.[1][2] A summary of its key physical and chemical properties is presented below.

Property	Value	Reference(s)
Molecular Formula	C3H8N2O	[1] [2] [3]
Molecular Weight	88.11 g/mol	[1] [2] [3]
CAS Number	598-94-7	[1] [3] [4]
EC Number	209-957-0	[4] [5]
Appearance	White to off-white crystalline powder/solid	[1] [2] [6]
Melting Point	178-183 °C	[1] [5] [6]
Boiling Point	No information available	[6]
Solubility in Water	Soluble (5%)	[1] [5]
Vapor Pressure	0.008 Pa at 25°C	[1]
Flash Point	Not applicable	[5] [6]
Autoignition Temperature	No information available	[6]

Hazard Identification and GHS Classification

1,1-Dimethylurea is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to irritation of the skin, eyes, and respiratory system.

Hazard Class	Hazard Category	GHS Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation

GHS classification data is aggregated from multiple sources notifying the European Chemicals Agency (ECHA).[\[3\]](#)

Signal Word: Warning[\[4\]](#)[\[7\]](#)

Hazard Pictogram:[\[7\]](#)

- GHS07: Exclamation mark

Precautionary Statements:[\[4\]](#)[\[7\]](#) A comprehensive list of precautionary statements includes but is not limited to:

- Prevention: P261 (Avoid breathing dust), P264 (Wash skin thoroughly after handling), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/eye protection/face protection).[\[4\]](#)
- Response: P302+P352 (IF ON SKIN: Wash with plenty of water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P304+P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing), P312 (Call a POISON CENTER/doctor if you feel unwell).[\[4\]](#)
- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).[\[4\]](#)
- Disposal: P501 (Dispose of contents/container in accordance with local regulations).[\[7\]](#)

Toxicological Information

The toxicological profile of **1,1-Dimethylurea** indicates moderate acute toxicity and notable irritant effects.

Toxicity Endpoint	Species	Route	Value	Reference(s)
Acute Dermal LD50	Rat	Dermal	> 2000 mg/kg	[8]
Acute Oral LD50	Rat	Oral	~4000 mg/kg (for 1,3-Dimethylurea)	[9][10]

Note: Specific acute oral toxicity data for **1,1-Dimethylurea** was not found in the provided search results. The value presented is for the related isomer, 1,3-Dimethylurea, and should be considered for context only.

- Skin Irritation: Causes skin irritation.[3][4]
- Eye Irritation: Causes serious eye irritation.[3][4]
- Respiratory Irritation: May cause respiratory irritation.[3][4]
- Sensitization: No information available to indicate it is a skin or respiratory sensitizer.[8]
- Germ Cell Mutagenicity: No data available for **1,1-Dimethylurea**.[11] For the related compound 1,3-Dimethylurea, an Ames test was negative.[10] However, it is noted that nitrosoureas, which can be formed from dimethylurea in the presence of nitrite, may be mutagenic.[9]
- Carcinogenicity: No components are listed as probable, possible, or confirmed human carcinogens by IARC.[10] However, as with mutagenicity, the potential formation of carcinogenic nitrosoureas is a concern.[9]
- Reproductive Toxicity: No data available for **1,1-Dimethylurea**.[11] A screening test on 1,3-Dimethylurea showed no adverse effects on reproductive performance or fertility in rats.[9]

Experimental Protocols

The GHS hazard classifications are determined by standardized experimental protocols, typically following the Organisation for Economic Co-operation and Development (OECD)

Guidelines for the Testing of Chemicals. While specific study reports for **1,1-Dimethylurea** are not publicly available, the following sections describe the general methodologies used to assess its primary hazards.

This test is designed to assess the potential of a substance to cause irreversible (corrosion) or reversible (irritation) inflammatory changes to the skin.

- Test Species: Albino rabbit.
- Methodology: A single dose of 0.5 g of the solid test substance is applied to a small area of shaved, intact skin (approximately 6 cm²). The area is covered with a semi-occlusive dressing for a 4-hour exposure period. An untreated skin area on the same animal serves as a control. After 4 hours, the residual substance is removed.
- Observations: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. If effects persist, observations may continue for up to 14 days to assess reversibility.
- Classification: The severity of the skin reactions is scored. If the scores for erythema or edema meet specific criteria, the substance is classified as a skin irritant (Category 2).

This protocol evaluates the potential of a substance to produce irritation or damage to the eye.

- Test Species: Albino rabbit.
- Methodology: A single dose of the test substance (e.g., 0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal. The eyelids are held together for about one second. The other eye remains untreated and serves as a control. The eyes are not washed out for at least 24 hours after instillation unless immediate corrosive effects are noted.
- Observations: The eyes are examined for effects on the cornea (opacity), iris, and conjunctiva (redness, swelling, discharge) at 1, 24, 48, and 72 hours after application. The observation period can be extended to assess the reversibility of effects.
- Classification: Ocular lesions are scored. Based on the severity and reversibility of the observed effects, the substance is classified. Substances causing reversible eye irritation are classified as Category 2.

The classification for respiratory tract irritation (Category 3) is based on evidence from human experience or animal studies indicating transient irritant effects. This is often supported by observations from acute inhalation toxicity studies.

- **Methodology:** Evidence can be derived from various sources. In animal studies, this typically involves exposing animals (often rats) to the substance via inhalation and observing for clinical signs of respiratory irritation, such as labored breathing or nasal discharge. Histopathological examination of the respiratory tract may also be performed. Human data from occupational exposure can also be used.
- **Classification:** If a substance produces respiratory irritant effects that are reversible and do not lead to significant tissue damage, it is classified as STOT-SE Category 3.

Emergency Procedures and Handling

Handling:

- Use only in a well-ventilated area.[4]
- Avoid breathing dust.[4]
- Avoid contact with skin and eyes.[8]
- Wash hands thoroughly after handling.[4]
- Wear appropriate personal protective equipment (PPE), including chemical safety goggles, protective gloves, and a dust mask (e.g., N95 type).[5][8]

Storage:

- Store in a cool, dry, well-ventilated place.[6]
- Keep the container tightly closed.[4]
- Store locked up.[4]
- Incompatible materials include strong oxidizing agents.[6]

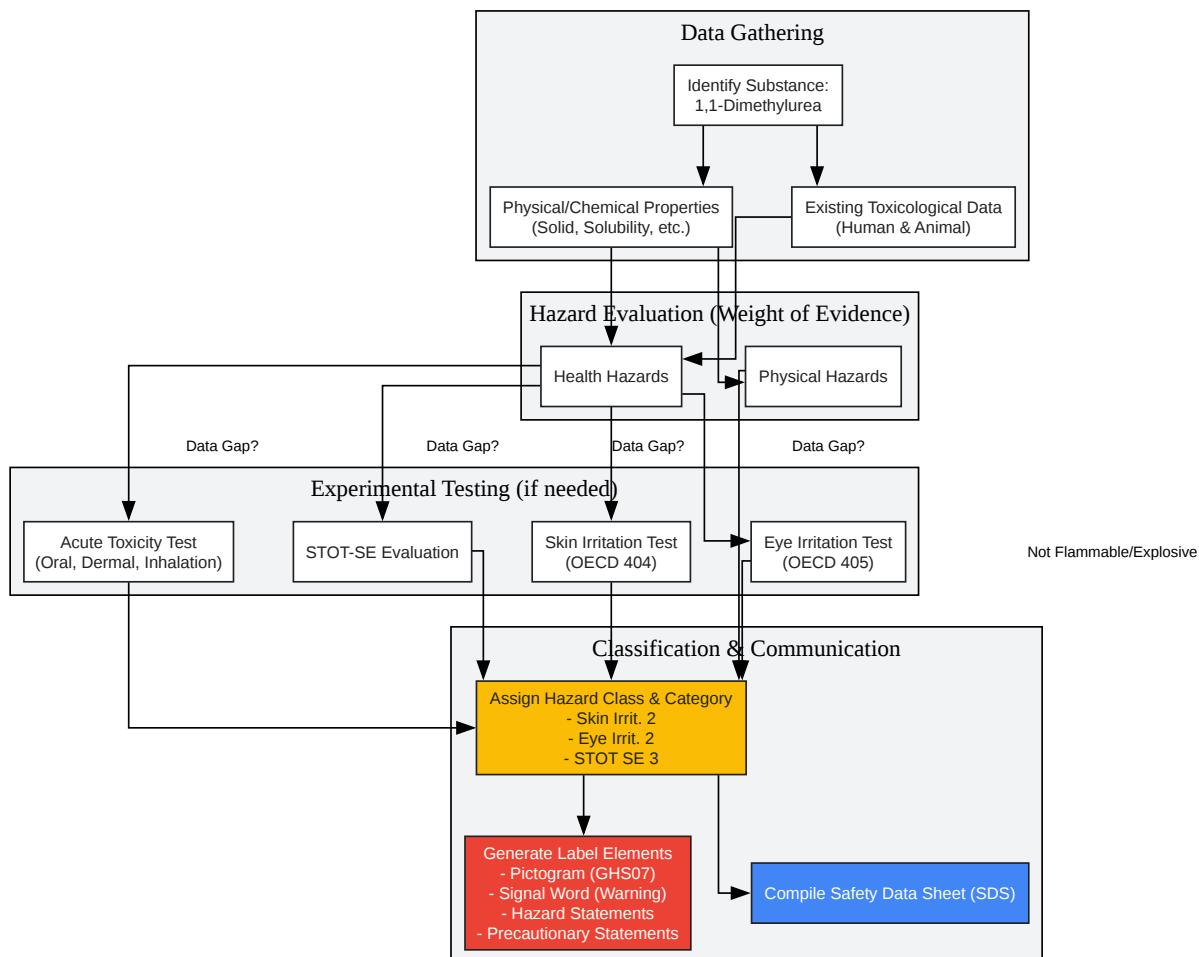
First-Aid Measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[6][8]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if irritation persists.[6]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[6][8]
- Ingestion: Do NOT induce vomiting. Get medical attention.[6][8]

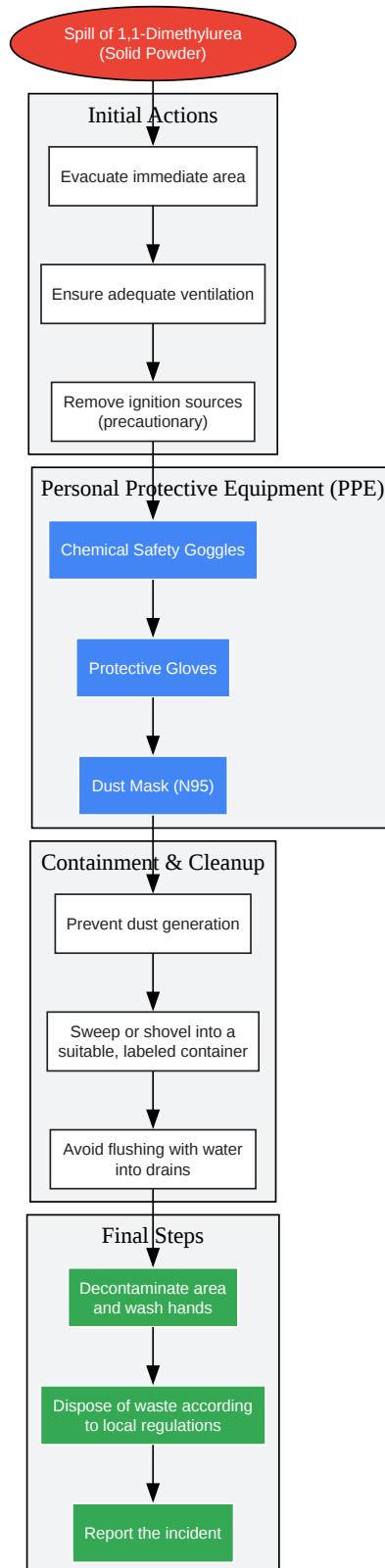
Fire-Fighting Measures:

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO2), dry chemical, or chemical foam.[6]
- Hazardous Combustion Products: Nitrogen oxides (NOx), carbon monoxide (CO), carbon dioxide (CO2).[6]

Visualizations

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Caption: GHS Hazard Classification Workflow for **1,1-Dimethylurea**.

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Caption: Emergency Response Procedure for a **1,1-Dimethylurea** Spill.

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